Application Notes and Protocols: Her2-IN-20 in Combination with Chemotherapy

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Compound of Interest

Compound Name:	*Her2-IN-20*
Cat. No.:	*B15612964*

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Introduction

Human Epidermal Growth Factor Receptor 2 (HER2), encoded by the ERBB2 gene, is a member of the epidermal growth factor receptor family of receptor tyrosine kinases.[1][2] Alterations in the HER2 pathway, such as gene amplification or mutations, can lead to increased dimerization and autophosphorylation, resulting in uncontrolled cell growth and oncogenesis.[3] While HER2 amplification is a well-established therapeutic target in breast and gastric cancers, HER2 mutations, particularly insertions in exon 20, are recognized as key oncogenic drivers in other malignancies, including non-small cell lung cancer (NSCLC).[4][5] These exon 20 insertion mutations lead to constitutive activation of the HER2 signaling pathway.[5]

Her2-IN-20 is a potent and selective small-molecule tyrosine kinase inhibitor (TKI) designed to target HER2 with exon 20 insertion mutations. These application notes provide protocols for evaluating the synergistic anti-tumor activity of **Her2-IN-20** in combination with standard-of-care chemotherapy agents. The following protocols are intended for researchers, scientists, and drug development professionals engaged in preclinical cancer research.

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Mechanism of Action

HER2 exerts its activity through heterodimerization with other HER family members, most notably HER3, which strongly activates the PI3K/AKT/mTOR and MAPK signaling pathways, promoting cell proliferation and survival.[2][6] **Her2-IN-20** is an ATP-competitive inhibitor that binds to the intracellular kinase domain of the HER2 protein, blocking its autophosphorylation and the subsequent activation of downstream signaling cascades. By inhibiting this critical node, **Her2-IN-20** aims to induce apoptosis and halt the proliferation of cancer cells driven by HER2 exon 20 insertions.

The combination of **Her2-IN-20** with cytotoxic chemotherapy is based on the rationale of dual attack on tumor cells. While **Her2-IN-20** provides targeted inhibition of the primary oncogenic driver, chemotherapy induces broader DNA damage and mitotic catastrophe. This dual-pronged approach is hypothesized to lead to enhanced tumor cell killing, overcome potential resistance mechanisms, and achieve a more durable anti-tumor response.

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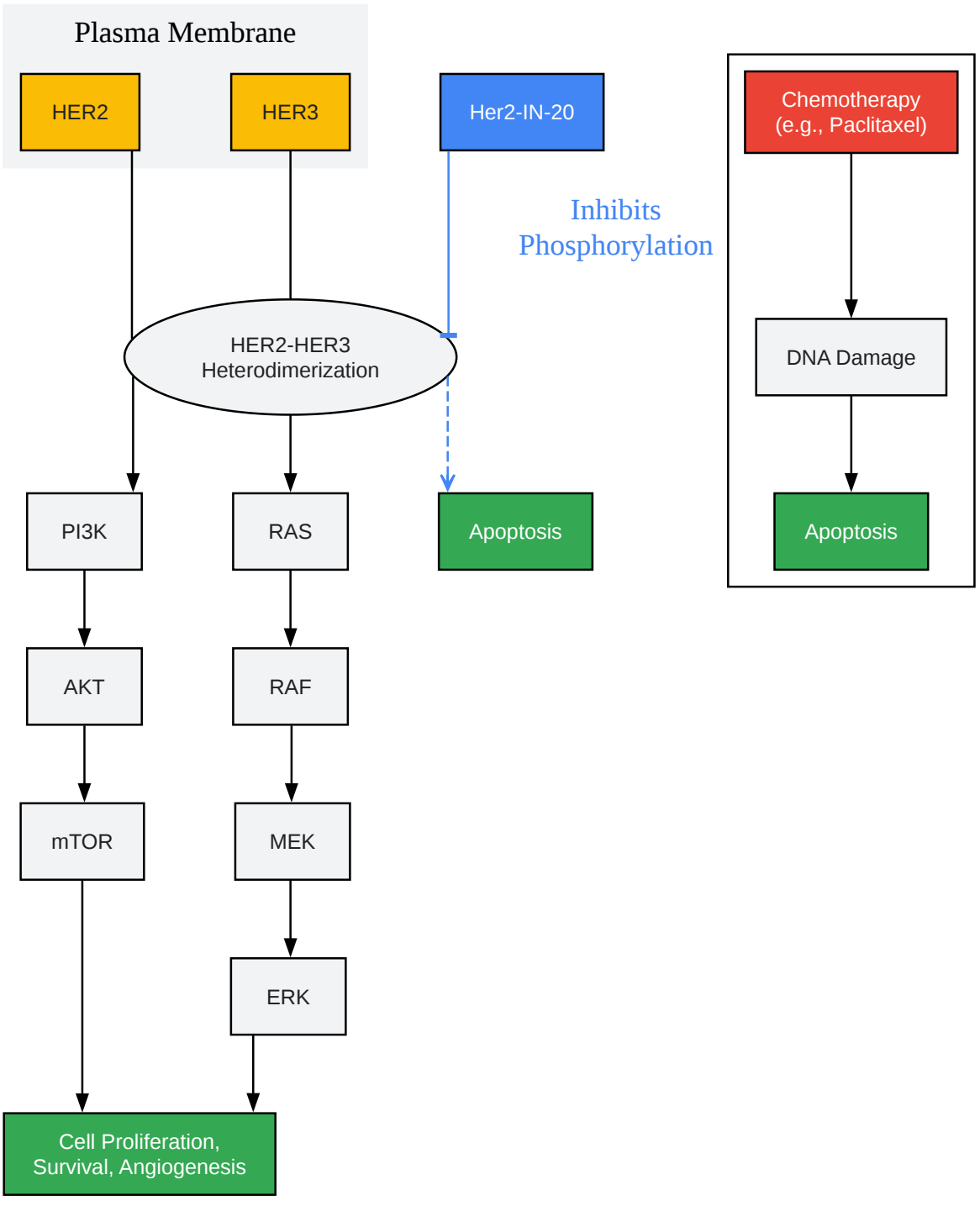

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Caption: Simplified HER2 signaling pathway and points of intervention.

Data Presentation

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Table 1: In Vitro Cytotoxicity of **Her2-IN-20** and Chemotherapy Agents

The half-maximal inhibitory concentration (IC50) values for **Her2-IN-20** and common chemotherapy agents were determined in NCI-H2170 (human lung adenocarcinoma, HER2 exon 20 insertion) and Calu-3 (human lung adenocarcinoma, HER2 amplified) cell lines after 72 hours of treatment.

Compound	Cell Line	HER2 Status	IC50 (nM)
Her2-IN-20	NCI-H2170	Exon 20 Insertion	8.5 ± 1.2
	Calu-3	Amplified	35.7 ± 4.5
Paclitaxel	NCI-H2170	Exon 20 Insertion	15.2 ± 2.1
	Calu-3	Amplified	12.8 ± 1.9
Cisplatin	NCI-H2170	Exon 20 Insertion	2500 ± 350
	Calu-3	Amplified	2100 ± 290
Docetaxel	NCI-H2170	Exon 20 Insertion	10.5 ± 1.5
	Calu-3	Amplified	9.1 ± 1.3

Data are presented as mean ± standard deviation from three independent experiments.

Table 2: Synergy Analysis of **Her2-IN-20** and Paclitaxel Combination

The combination index (CI) was calculated using the Chou-Talalay method to assess the synergistic, additive, or antagonistic effects of **Her2-IN-20** and Paclitaxel in the NCI-H2170 cell line.

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Her2-IN-20 (nM)	Paclitaxel (nM)	Fraction Affected (Fa)	Combination Index (CI)	Interpretation
4.25	7.6	0.50	0.65	Synergy
8.5	15.2	0.75	0.58	Strong Synergy
17.0	30.4	0.90	0.51	Strong Synergy

CI < 0.9 indicates synergy; CI = 0.9-1.1 indicates an additive effect; CI > 1.1 indicates antagonism.

Experimental Protocols

Protocol 1: In Vitro Cell Viability and Synergy Assay

This protocol details the methodology for determining the IC50 values of single agents and for assessing the synergistic effects of combination therapies using a cell viability assay.

Materials:

- NCI-H2170 or other appropriate HER2-mutant cell line
- RPMI-1640 medium supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin
- **Her2-IN-20** (dissolved in DMSO)
- Paclitaxel (or other chemotherapy agent, dissolved in DMSO)
- 96-well cell culture plates
- CellTiter-Glo® Luminescent Cell Viability Assay kit (or equivalent)
- Plate reader capable of measuring luminescence
- CompuSyn software for synergy analysis

Procedure:

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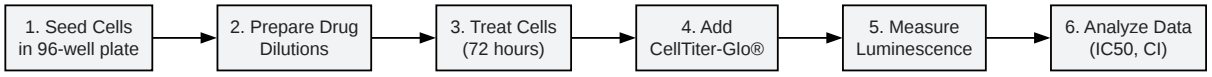
- Cell Seeding: Seed 3,000-5,000 cells per well in a 96-well plate and allow them to adhere overnight in a 37°C, 5% CO2 incubator.
- Drug Preparation: Prepare serial dilutions of **Her2-IN-20** and the chemotherapy agent (e.g., Paclitaxel) in culture medium. For combination studies, prepare drugs at a constant molar ratio (e.g., based on the ratio of their individual IC50 values).
- Treatment: Remove the overnight culture medium from the cells and add 100 µL of the prepared drug dilutions (single agents or combinations). Include vehicle control (DMSO) wells.
- Incubation: Incubate the plates for 72 hours at 37°C, 5% CO2.
- Viability Measurement: After incubation, allow the plate to equilibrate to room temperature for 30 minutes. Add 100 µL of CellTiter-Glo® reagent to each well, mix for 2 minutes on an orbital shaker, and then incubate at room temperature for 10 minutes to stabilize the luminescent signal.
- Data Acquisition: Measure luminescence using a plate reader.
- Data Analysis:
  - Normalize the data to the vehicle-treated control wells (representing 100% viability).
  - Use a non-linear regression model (e.g., log(inhibitor) vs. response) in GraphPad Prism or similar software to calculate the IC50 values for single agents.
  - For combination studies, use CompuSyn software to calculate the Combination Index (CI) based on the Chou-Talalay method.



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Caption: Workflow for the in vitro cell viability and synergy assay.

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Protocol 2: Western Blot Analysis of Pathway Modulation

This protocol is for assessing the pharmacodynamic effects of **Her2-IN-20**, alone and in combination with chemotherapy, on the HER2 signaling pathway.

Materials:

- NCI-H2170 cells
- 6-well cell culture plates
- **Her2-IN-20** and Paclitaxel
- RIPA lysis buffer with protease and phosphatase inhibitors
- BCA Protein Assay Kit
- SDS-PAGE gels and electrophoresis apparatus
- PVDF membrane and transfer apparatus
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies: anti-phospho-HER2 (Tyr1221/1222), anti-total-HER2, anti-phospho-AKT (Ser473), anti-total-AKT, anti-phospho-ERK1/2 (Thr202/Tyr204), anti-total-ERK1/2, anti-GAPDH or β-actin (loading control)
- HRP-conjugated secondary antibodies
- Enhanced chemiluminescence (ECL) substrate
- Chemiluminescence imaging system

Procedure:

- Cell Culture and Treatment: Seed NCI-H2170 cells in 6-well plates. Once they reach 70-80% confluency, treat them with **Her2-IN-20**, Paclitaxel, the combination, or vehicle (DMSO) for a

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specified time (e.g., 2, 6, or 24 hours).

- Cell Lysis: Wash cells with ice-cold PBS and lyse them with 100-200 µL of ice-cold RIPA buffer per well. Scrape the cells, collect the lysate, and centrifuge at 14,000 rpm for 15 minutes at 4°C. Collect the supernatant.
- Protein Quantification: Determine the protein concentration of each lysate using the BCA assay.
- SDS-PAGE and Transfer: Normalize protein amounts (e.g., 20-30 µg per lane), add Laemmli buffer, and boil for 5 minutes. Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
- Immunoblotting:
  - Block the membrane in blocking buffer for 1 hour at room temperature.
  - Incubate the membrane with the primary antibody of interest overnight at 4°C with gentle agitation.
  - Wash the membrane three times with TBST.
  - Incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
  - Wash the membrane three times with TBST.
- Detection: Apply ECL substrate to the membrane and capture the chemiluminescent signal using an imaging system.
- Analysis: Quantify band intensities using software like ImageJ. Normalize the levels of phosphorylated proteins to their respective total protein levels. Use a loading control (GAPDH or β-actin) to ensure equal protein loading.

Protocol 3: In Vivo Xenograft Tumor Model

This protocol describes a mouse xenograft model to evaluate the in vivo efficacy of **Her2-IN-20** in combination with chemotherapy. All animal procedures must be approved by an Institutional

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Animal Care and Use Committee (IACUC).

Materials:

- 6-8 week old female athymic nude mice (or other immunocompromised strain)
- NCI-H2170 cells
- Matrigel
- **Her2-IN-20** formulation for oral gavage (e.g., in 0.5% methylcellulose)
- Paclitaxel formulation for intravenous (IV) or intraperitoneal (IP) injection
- Calipers for tumor measurement
- Animal balance

Procedure:

- Tumor Implantation: Subcutaneously inject 5 x 10^6 NCI-H2170 cells, resuspended in a 1:1 mixture of PBS and Matrigel, into the flank of each mouse.
- Tumor Growth and Randomization: Monitor tumor growth. When tumors reach an average volume of 150-200 mm^3, randomize the mice into treatment groups (n=8-10 mice per group):
  - Group 1: Vehicle control (oral + IP/IV)
  - Group 2: **Her2-IN-20** (e.g., 25 mg/kg, daily, oral gavage)
  - Group 3: Paclitaxel (e.g., 10 mg/kg, weekly, IV injection)
  - Group 4: **Her2-IN-20** + Paclitaxel (dosed as in single-agent arms)
- Treatment and Monitoring: Administer treatments according to the defined schedule for 3-4 weeks. Monitor animal body weight twice weekly as a measure of toxicity. Measure tumor dimensions with calipers twice weekly and calculate tumor volume using the formula: Volume = (Length x $Width^2$) / 2.

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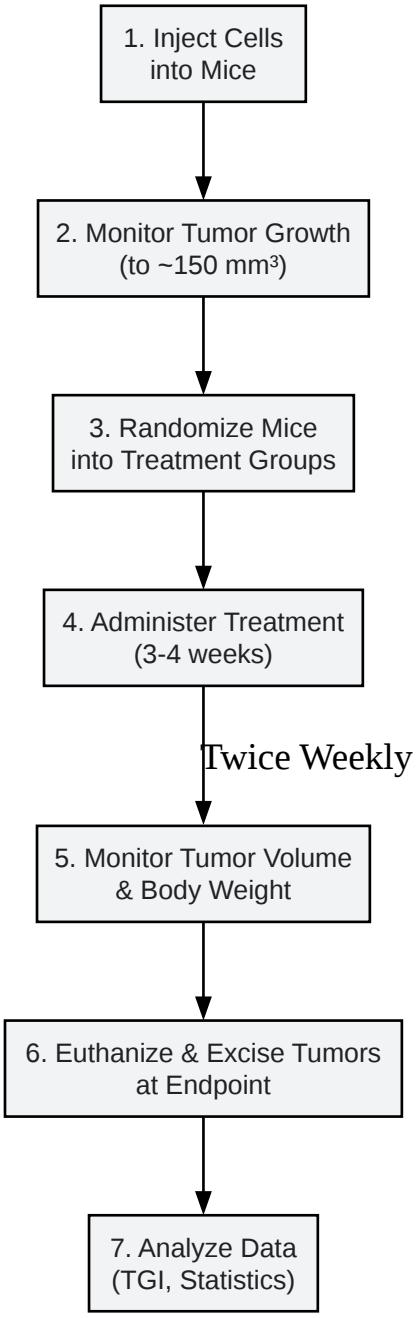
- Endpoint: At the end of the study (or when tumors reach a predetermined endpoint size), euthanize the mice. Excise the tumors, weigh them, and process for downstream analysis (e.g., histology, western blotting).

- Data Analysis: Plot the mean tumor volume ± SEM for each group over time. Calculate the tumor growth inhibition (TGI) for each treatment group relative to the vehicle control. Use statistical tests (e.g., ANOVA with post-hoc tests) to determine the significance of differences between groups.



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Caption: Workflow for the in vivo xenograft tumor model study.

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